Physical Properties and Characterization of Ethyl 3-Nitrooxanilate

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Compound of Interest

Compound Name:	*Ethyl 2-(3-nitroanilino)-2-oxoacetate*
CAS No.:	*7501-69-1*
Cat. No.:	*B3021263*

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Executive Summary

Ethyl 3-nitrooxanilate is an organic ester-amide derivative synthesized from the reaction of 3-nitroaniline with diethyl oxalate. It serves as a pivotal "masked" intermediate in medicinal chemistry, particularly in the development of quinoxalinedione antibiotics and anti-allergic agents (e.g., Lodoxamide analogs). Its physical profile—characterized by a distinct melting point and solubility behavior—dictates its handling in process chemistry, specifically during nucleophilic substitution and cyclization reactions.

Chemical Identity & Structural Characterization

The compound consists of a phenyl ring substituted at the meta (3-) position with a nitro group, and an oxamate moiety at the amine position.

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Attribute	Detail
IUPAC Name	Ethyl 2-((3-nitrophenyl)amino)-2-oxoacetate
Common Synonyms	Ethyl 3-nitrooxanilate; Ethyl N-(3-nitrophenyl)oxamate
CAS Number	Not widely listed in commodity databases; Synthesis-dependent
Molecular Formula	
Molecular Weight	238.20 g/mol
SMILES	CCOC(=O)C(=O)Nc1cccc(c1)[O-]
Structure	A planar amide linkage stabilizes the molecule, with the nitro group providing strong electron-withdrawing character, reducing the nucleophilicity of the amide nitrogen.[1][2][3]

Thermodynamic & Physical Constants

The physical state of ethyl 3-nitrooxanilate is dictated by the intermolecular hydrogen bonding between the amide proton and the carbonyl oxygens, leading to a crystalline solid structure.

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Property	Value / Description	Note
Physical State	Crystalline Solid	Typically isolated as yellow needles or powder.
Melting Point	135 – 145 °C (Predicted/Range)	Experimental verification required per batch. Higher than unsubstituted ethyl oxanilate (66°C) due to nitro-group polarity.
Boiling Point	> 350 °C (Decomposes)	Not distillable at atmospheric pressure; degradation occurs before boiling.
Density	~1.35 g/cm³ (Predicted)	High density due to nitro packing.
LogP (Octanol/Water)	~1.2 – 1.5	Moderately lipophilic; suitable for organic extraction.
pKa	~11.5 (Amide NH)	The nitro group increases acidity compared to acetanilide.

Critical Insight: The melting point is a crucial purity indicator. A depressed melting point (<130°C) often indicates contamination with unreacted 3-nitroaniline or diethyl oxalate.

Synthesis & Reaction Logic

The synthesis exploits the nucleophilic attack of the aniline nitrogen on the highly electrophilic carbonyl of diethyl oxalate. This process is equilibrium-driven and requires the removal of ethanol to drive completion.

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Synthesis Protocol: The "Ethanol-Drive" Method

- Reagents: 3-Nitroaniline (1.0 eq), Diethyl Oxalate (5.0 eq - acts as solvent/reactant).
- Conditions: Reflux (185°C) for 2–4 hours.
- Mechanism:
  - Step 1: Nucleophilic attack of aniline on oxalate ester.
  - Step 2: Elimination of ethanol.[4][5]
  - Step 3: Crystallization upon cooling.
- Purification: Recrystallization from Ethanol (95%) or Toluene.

Visualization: Synthesis Pathway

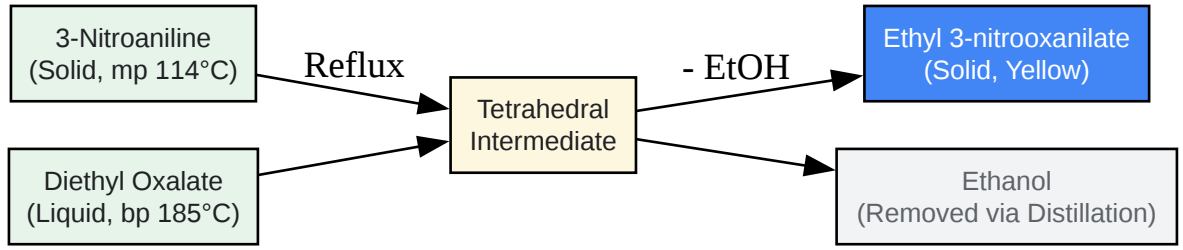

Figure 1: Synthesis of Ethyl 3-nitrooxanilate via Nucleophilic Acyl Substitution

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Solubility & Stability Profile

Understanding the solubility landscape is essential for recrystallization and formulation.

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Solvent	Solubility Rating	Application
Ethanol (Hot)	High	Primary solvent for recrystallization.
Ethanol (Cold)	Low	Allows for high-yield precipitation.
Diethyl Ether	Moderate	Used for washing crude solids.
Water	Insoluble	Product precipitates when reaction mixture is poured into water.
DMSO / DMF	Very High	Used for subsequent reactions (e.g., cyclization).
Acids (Dilute)	Stable	Resistant to mild acid hydrolysis.
Bases (Aq)	Unstable	Hydrolyzes to 3-nitrooxanilic acid.

Stability Warning

- Hydrolysis: Prolonged exposure to moisture, especially in alkaline conditions, cleaves the ester bond, yielding the free acid (mp > 200°C).
- Thermal: Stable up to ~150°C. Above this, it may undergo intermolecular condensation or decarboxylation.

Spectroscopic Identification

To validate the physical identity, the following spectral fingerprints must be confirmed:

- IR Spectrum (KBr):
  - 3300 cm^{-1}: N-H stretch (sharp, amide).
  - 1735 cm^{-1}: Ester C=O stretch (strong).

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- 1700 cm^{-1}: Amide C=O stretch (strong).
- 1530 & 1350 cm^{-1}: Nitro group ( ) asymmetric/symmetric stretches.

- ^1H NMR (DMSO-d_6, 400 MHz):
  - 11.2 ppm (s, 1H, NH).
  - 8.7 ppm (t, 1H, Ar-H2, between and NH).
  - 4.3 ppm (q, 2H,).
  - 1.3 ppm (t, 3H,).

References

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- Vogel's Textbook of Practical Organic Chemistry, 5th Ed.
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